

An In-depth Technical Guide to (E)-(-)-Aspongopusamide B: Chemical Properties and Reactivity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (E)-(-)-Aspongopusamide B

Cat. No.: B13911657

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Abstract

(E)-(-)-Aspongopusamide B is a naturally occurring compound isolated from the insect *Aspongopus chinensis*. This technical guide provides a comprehensive overview of its chemical properties, reactivity, and known biological activities. Due to the limited availability of public data, this document synthesizes information from vendor specifications and the primary scientific literature to serve as a foundational resource for researchers. While detailed experimental protocols and signaling pathway analyses are not extensively available, this guide presents the foundational knowledge required for further investigation and potential therapeutic development.

Chemical Properties

(E)-(-)-Aspongopusamide B is a moderately complex organic molecule. Key identifying chemical data is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₀ N ₂ O ₆	MedChemExpress[1]
Molecular Weight	384.38 g/mol	MedChemExpress[1]
CAS Number	1632326-65-8	MedChemExpress[1]
Appearance	Not specified in available literature	
Melting Point	Not specified in available literature	
Solubility	Not specified in available literature	
Optical Rotation	(-) configuration	Implied by name

Note: Data regarding the melting point, solubility, and specific optical rotation values are not readily available in the public domain. Experimental determination of these properties is recommended for any new research endeavor.

Structure and Reactivity

The chemical structure of **(E)-(-)-Aspongopusamide B** is characterized by a substituted aromatic ring system linked to an amide moiety. The "(E)" designation in its name indicates a specific stereochemical configuration around a double bond, which is crucial for its biological activity. The molecule's reactivity is predicted to be influenced by its functional groups, including the amide, hydroxyl, and ether linkages.

Predicted Reactivity:

- **Hydrolysis:** The amide and potential ester groups may be susceptible to hydrolysis under acidic or basic conditions.
- **Oxidation:** The phenolic hydroxyl groups may be prone to oxidation.
- **Stability:** Stability under various storage conditions (temperature, light, pH) has not been publicly documented and should be determined empirically.

Biological Activity

(E)-(-)-Aspongopusamide B was first isolated and identified in a 2014 study by Shi et al. focusing on bioactive compounds from the insect *Aspongopus chinensis*. The study screened various isolated compounds for their potential renal protective effects and inhibitory activity against cyclooxygenase-2 (COX-2).

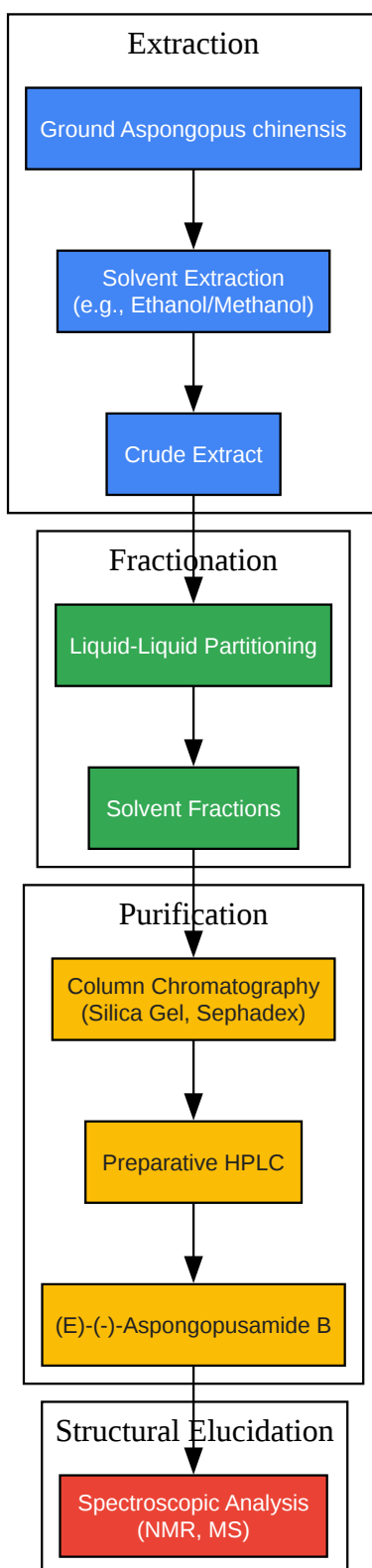
While the specific activity of **(E)-(-)-Aspongopusamide B** was not detailed in the abstract of the paper, the broader study highlighted that selected compounds from the insect extract demonstrated:

- **Renal Protective Effects:** Certain compounds showed protective capabilities in high-glucose-induced mesangial cells, a model relevant to diabetic nephropathy.
- **COX-2 Inhibition:** Some of the isolated norepinephrine derivatives exhibited inhibitory effects on the COX-2 enzyme, which is a key target in anti-inflammatory drug development.

It is important to note that without access to the full study data, the specific contribution of **(E)-(-)-Aspongopusamide B** to these activities remains unquantified in the public domain. Further targeted biological assays are necessary to elucidate its specific mechanism of action and potency.

Experimental Protocols

Detailed experimental protocols for the isolation, purification, and characterization of **(E)-(-)-Aspongopusamide B** are described in the primary literature by Shi et al. (2014). Researchers should refer to this publication for specific methodologies. A generalized workflow for the isolation of natural products from insect sources is presented below.



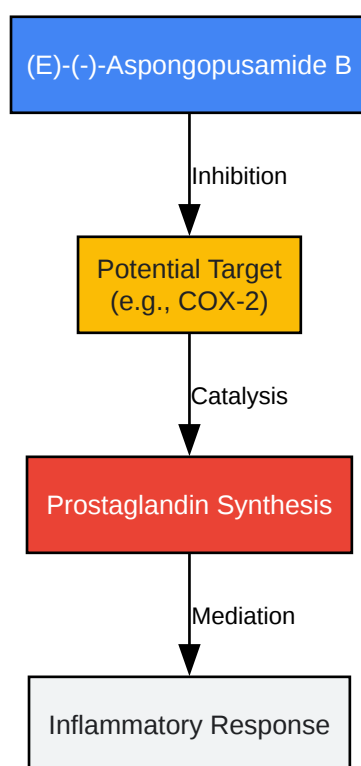
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Caption: Generalized workflow for the isolation and identification of natural products.

Signaling Pathways

Currently, there is no publicly available information detailing the specific signaling pathways modulated by **(E)-(-)-Aspongopusamide B**. Based on the reported biological activities of other compounds from *Aspongopus chinensis*, potential areas of investigation could include pathways related to inflammation and cellular stress in renal cells.

A hypothetical logical relationship for investigating the anti-inflammatory mechanism is proposed below.



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Caption: Hypothetical inhibitory action on the COX-2 pathway.

Conclusion and Future Directions

(E)-(-)-Aspongopusamide B is a natural product with potential for further pharmacological investigation, particularly in the areas of anti-inflammatory and renal protective therapies. The current body of knowledge is limited, and significant research is required to fully characterize its chemical and biological properties.

Recommendations for future research include:

- Total Synthesis: Development of a synthetic route to enable further studies and analog development.
- Comprehensive Biological Screening: Evaluation against a broad panel of biological targets to identify its primary mechanism of action.
- In-depth Mechanistic Studies: Investigation of its effects on relevant signaling pathways in cellular and animal models.
- Physicochemical Characterization: Detailed determination of its solubility, stability, and other pharmaceutically relevant properties.

This technical guide serves as a starting point for researchers interested in exploring the therapeutic potential of **(E)-(-)-Aspongopusamide B**. The information provided, though limited, highlights a promising natural product worthy of further scientific inquiry.

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References

- 1. medchemexpress.com [medchemexpress.com]
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